

# furfuryl mercaptan basic research overview

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## Compound Focus: Furfuryl mercaptan

CAS No.: 98-02-2

Cat. No.: S584587

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## Chemical Identity and Properties

### Basic Chemical and Physical Properties

**Furfuryl mercaptan** (FM), systematically named **2-Furanmethanethiol**, is a sulfur-containing organic compound with the molecular formula **C<sub>5</sub>H<sub>6</sub>OS** and a molecular weight of **114.17 g/mol** [1]. It is assigned the CAS Registry Number **98-02-2** [1] [2].

The following table summarizes its key physical and chemical properties:

Property	Value / Description
Appearance	Colorless to pale yellow transparent liquid [1] [3]
Odor Description	Sulfury, roasted coffee, oily, fatty, burnt, smoky (at 0.10% in dipropylene glycol) [1]
Boiling Point	155 °C (lit.) [1]
Melting Point	157.5 °C [1]
Density	1.132 g/mL at 25 °C (lit.) [1]
Refractive Index	n <sup>20</sup> /D 1.531 (lit.) [1]

Property	Value / Description
Flash Point	113 °F (45 °C) [1]
Water Solubility	Insoluble [1]
Storage Conditions	Air Sensitive; store in a flammables area [1]

**Chemical Structure and Reactivity** FM is characterized by a furan ring substituted with a sulfanylmethyl group. Its **thiol (-SH) group** is the primary site for its chemical reactivity, participating in oxidation and methylation reactions [4] [5]. The compound is **air-sensitive** and has a low flash point, classifying it as a flammable liquid, which necessitates careful handling [1].

## Synthesis and Analytical Methods

**Synthetic Protocol** A classical synthesis method for FM involves the direct reaction of furfuryl alcohol with thiourea in hydrochloric acid, followed by decomposition of the intermediate with sodium hydroxide [2]. This method avoids the use of unstable furfuryl halides.

**Procedure [2]:**

- **Reaction:** In a 3L round-bottomed flask, a solution of thiourea (5 mol) in water (500 mL) and concentrated HCl (400 mL) is prepared. Furfuryl alcohol (5 mol) is added. The **exothermic reaction** is controlled by cooling to maintain a temperature near 60°C to prevent degradation of the furan ring.
- **Incubation:** The dark green solution is allowed to stand at room temperature for 12 hours.
- **Decomposition and Isolation:** A solution of sodium hydroxide (225 g in 250 mL water) is added. The mixture is immediately subjected to **steam distillation** to isolate the product.
- **Purification:** The crude FM is separated from the aqueous distillate and dried over calcium chloride. The yield is typically **55-60%**. The product is of high purity but can be further distilled under a nitrogen atmosphere (b.p. 84°C/65 mm Hg).

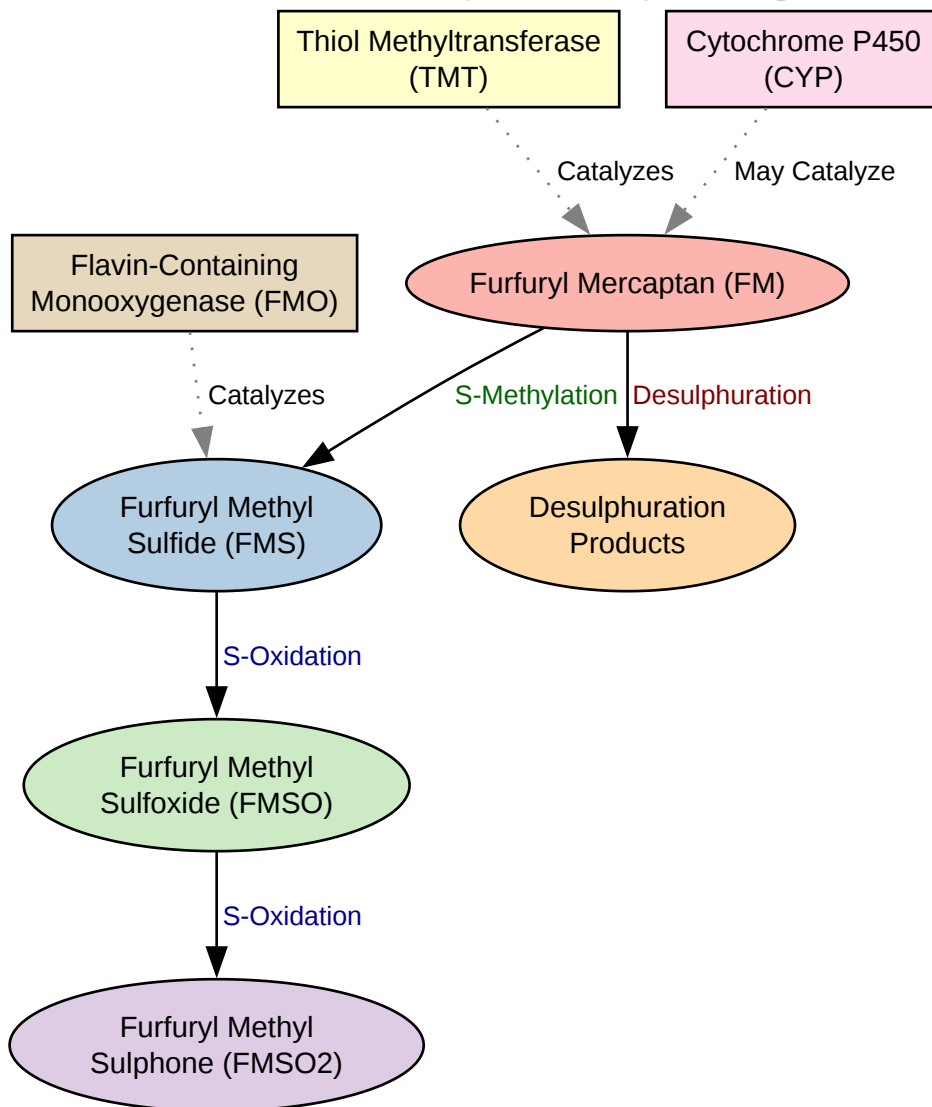
**Key Considerations:** This procedure must be conducted in an effective fume hood due to FM's **extremely disagreeable odor** and potential to cause headaches [2].

**Analytical Characterization** Analysis of FM and its metabolites can be performed using **Liquid Chromatography-Mass Spectrometry/Mass Spectrometry (LC-MS-MS)**. Studies have utilized a Micromass Quattro LC instrument, operating in both positive and negative electrospray and APcI modes to characterize FM and its putative metabolites like methyl sulfoxide and methyl sulphone derivatives [4].

## Metabolism and Toxicology

**In Vitro Metabolic Pathways** Studies on the metabolism of FM in rat liver have identified two primary metabolic pathways [4]:

### Proposed In Vitro Metabolic Pathways of Furfuryl Mercaptan in Rat Liver



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*In vitro* metabolic pathways of **Furfuryl Mercaptan** in rat liver models.

**Enzymology Studies** Investigations using rat liver microsomes and inhibitors revealed that:

- **S-Methylation** of FM is primarily catalyzed by microsomal **thiol methyltransferase** [4].
- Subsequent **S-oxidation** of FMS to the sulfoxide and sulphone is mediated by **flavin-containing monooxygenase (FMO)** enzymes [4].
- The role of cytochrome P450 (CYP) enzymes in the direct metabolism of FM appears to be minimal [4].

### Toxicological Data

- A 90-day rat study established a **no observed effect level (NOEL) of 3 mg/kg/day** for FM administered by gavage [4].
- Human exposure to FM occurs predominantly through diet. The estimated daily intake from coffee consumption (0.806 mg/person/day) is significantly higher than from its intentional use as a flavor ingredient (0.011 mg/person/day) [4].

## Research Applications and Stability

**Primary Application: Flavor Chemistry** FM is a critical flavor compound, highly valued for imparting the characteristic **roasted coffee aroma** [4] [5] [3]. It also contributes savory notes to cooked meats and baked goods [3]. Its potency means it is used at very low concentrations, and its formation in foods like coffee occurs naturally via **Maillard reactions** during roasting [4] [3].

**Stability and Degradation** As a flavor ingredient, FM's stability is crucial for product quality. Being a thiol, it is susceptible to chemical changes. The stability of flavor compounds like FM is influenced by [5]:

- **Chemical reactivity** of the thiol functional group.
- **Environmental factors** like light and atmospheric oxygen.
- **Food matrix interactions** with proteins, fats, and other constituents.

Understanding these factors is essential for developing strategies to stabilize FM in flavor formulations and final products.

## Research and Development Insights

**Commercial Market Context** The **furfuryl mercaptan** market is segmented by purity and application, which informs its use in research and industry [6] [7]:

Segment	Categories and Significance
By Purity	<b>Min Purity &lt;98%, Min Purity 98%-99%, Min Purity &gt;99%</b> [6]. High-purity grades are essential for pharmaceutical R&D and analytical standards [7].
By Application	<b>Research, Medical, Food &amp; Beverage, Chemicals</b> [6] [7]. The "Research" segment is a dedicated category for scientific investigation [6].

**Key Suppliers for Research** Several chemical companies supply FM for research purposes, including **Merck, Thermo Fisher Scientific, Santa Cruz Biotechnology, TCI, and Toronto Research Chemicals** [6].

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